

application of D-Fructose-13C,d2 in targeted metabolomics workflows

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Compound of Interest

Compound Name: *D-Fructose-13C,d2*

Cat. No.: *B12403597*

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Application Note: Targeted Metabolomics Quantification of Fructose Flux and Pool Size using **D-Fructose-13C,d2**

Executive Summary

The precise quantification of D-Fructose in complex biological matrices (plasma, liver, intestinal tissue) is critical for understanding metabolic dysregulation in Non-Alcoholic Fatty Liver Disease (NAFLD), Type 2 Diabetes, and obesity. **D-Fructose-13C,d2** serves as a superior Internal Standard (IS) compared to universally labeled analogs (e.g., U-13C-Fructose) or non-isotopic standards. Its unique mass shift (+3 Da typical) prevents signal overlap with naturally occurring isotopes (M+1, M+2) and distinguishes it from commonly used metabolic tracers like U-13C-Glucose. This guide details a validated LC-MS/MS workflow for the absolute quantification of fructose using **D-Fructose-13C,d2**, ensuring high specificity and correcting for the severe ion suppression often observed in carbohydrate analysis.

Strategic Rationale: Why D-Fructose-13C,d2?

In targeted metabolomics, the "Gold Standard" for quantification is Isotope Dilution Mass Spectrometry (IDMS). However, fructose presents unique challenges:

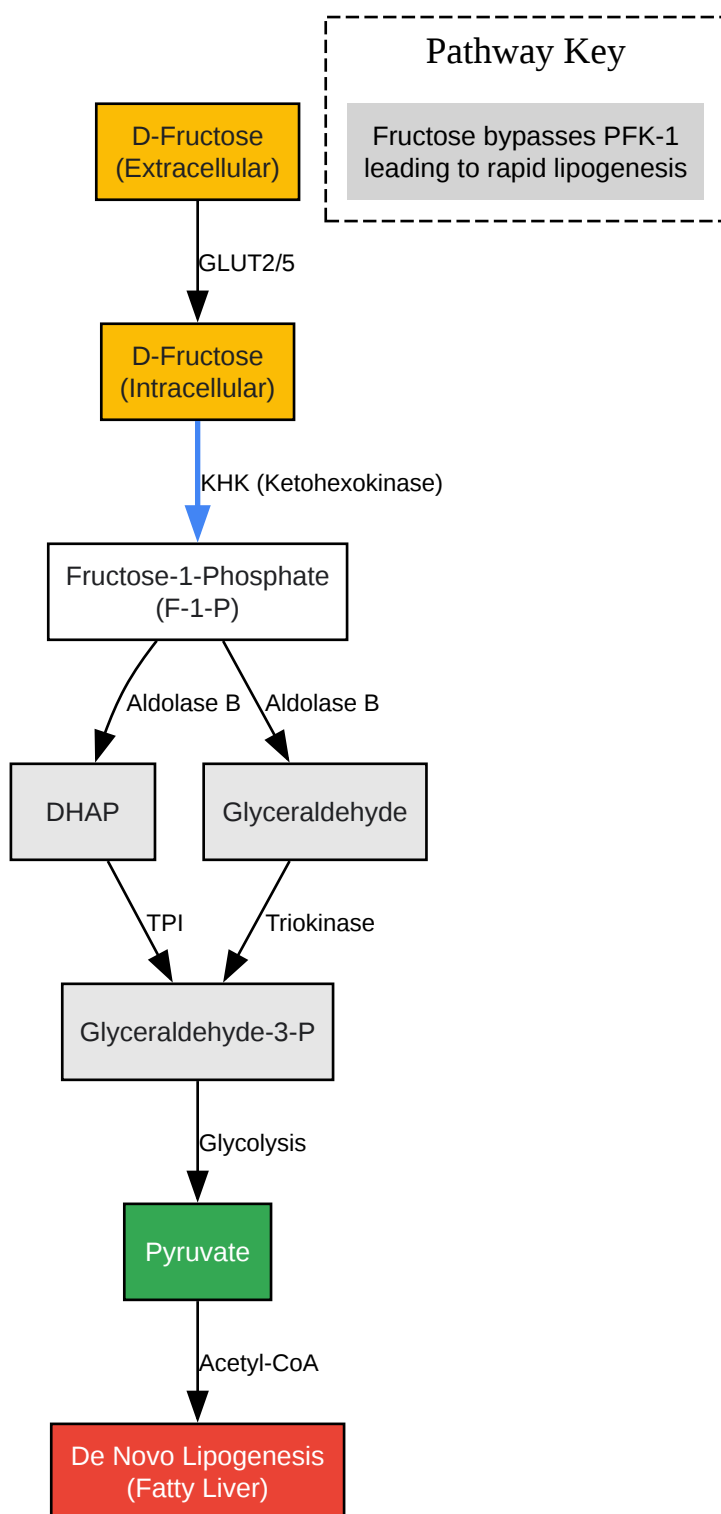
- **Isomeric Complexity:** Fructose (ketose) and Glucose (aldose) are structural isomers (MW 180.16). They often co-elute on standard Reverse Phase (C18) columns and share major MS/MS fragments.
- **Ion Suppression:** In ESI negative mode, carbohydrates suffer from significant matrix effects.
- **Tracer Interference:** In metabolic flux analysis (MFA) studies where U-13C-Glucose is introduced to trace glycolysis, a U-13C-Fructose IS would overlap with the M+6 isotopologue of the tracer.

The Solution: **D-Fructose-13C,d2** (typically labeled at stable positions, e.g., C6 or C1) provides a distinct precursor mass (approx. m/z 182 or 183 depending on exact labeling) that does not interfere with:

- Endogenous Fructose (M+0).
- Natural isotopes (M+1, M+2).
- Common metabolic tracers (e.g., U-13C-Glucose M+6).

Biological Context: Fructolysis vs. Glycolysis

Understanding the pathway is essential for interpreting data. Unlike glucose, fructose bypasses the rate-limiting enzyme Phosphofructokinase-1 (PFK-1), leading to unregulated acetyl-CoA production and lipogenesis.



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Figure 1: The Fructolysis pathway highlights the rapid entry of fructose into the triose-phosphate pool, bypassing the PFK-1 checkpoint.[1][2][3][4][5][6] This unregulated flux is the

target of quantification.

Experimental Protocol

Materials & Reagents

- Analyte: D-Fructose (Native).^[7]
- Internal Standard: **D-Fructose-13C,d2** (e.g., [6-13C, 6,6-d2]-Fructose). Note: Verify the exact labeling of your lot to calculate the precise precursor mass.
- Solvents: LC-MS grade Acetonitrile (ACN), Water, Ammonium Hydroxide (NH₄OH).
- Matrix: Plasma, Serum, or Liver homogenate.

Sample Preparation (Protein Precipitation)

Rationale: Carbohydrates are highly polar. Liquid-Liquid Extraction (LLE) is ineffective. Protein precipitation with high organic content is required to retain sugars in the supernatant.

- Thaw samples on ice.
- Aliquot 50 µL of plasma/tissue homogenate into a 1.5 mL tube.
- Spike IS: Add 10 µL of **D-Fructose-13C,d2** Working Solution (10 µg/mL in 50% ACN).
 - Critical Step: Vortex immediately for 10 seconds to equilibrate IS with the matrix.
- Precipitate: Add 400 µL of ice-cold Acetonitrile/Methanol (75:25 v/v).
- Vortex vigorously for 1 min.
- Centrifuge at 14,000 x g for 10 min at 4°C.
- Transfer supernatant to a clean glass vial.
- Evaporate to dryness under nitrogen stream (or SpeedVac) at 30°C.
- Reconstitute in 100 µL of Acetonitrile:Water (80:20 v/v) containing 0.1% NH₄OH.

- Note: High organic content in reconstitution solvent ensures good peak shape on HILIC columns.

LC-MS/MS Method

Rationale: Reverse Phase (C18) retains sugars poorly. Hydrophilic Interaction Liquid Chromatography (HILIC) is mandatory for separating Fructose from Glucose.

Chromatography Conditions:

- Column: Waters BEH Amide (2.1 x 100 mm, 1.7 μ m) or equivalent Polymeric Amide column.
- Mobile Phase A: Water + 0.1% Ammonium Hydroxide (pH 9.0).
 - Why High pH? Enhances ionization of sugars in negative mode and improves peak symmetry.
- Mobile Phase B: Acetonitrile + 0.1% Ammonium Hydroxide.
- Flow Rate: 0.3 mL/min.
- Column Temp: 40°C.

Gradient Profile:

Time (min)	% Mobile Phase B	Description
0.0	90	Initial high organic for retention
1.0	90	Isocratic hold
8.0	60	Linear gradient to elute sugars
9.0	40	Column wash

| 11.0 | 90 | Re-equilibration (Critical for HILIC) |

Mass Spectrometry (ESI Negative Mode):

- Source: Electrospray Ionization (ESI-).
- Scan Type: Multiple Reaction Monitoring (MRM).
- Capillary Voltage: -2.5 kV.

MRM Transitions Table:

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Role
D-Fructose	179.0 [M-H]-	89.0	12	Quantifier
D-Fructose	179.0 [M-H]-	113.0	10	Qualifier
D-Glucose	179.0 [M-H]-	89.0	12	Interference Check

| **D-Fructose-13C,d2** | 182.0 [M-H]-* | 91.0 / 115.0** | 12 | Internal Standard |

*Note: Precursor mass assumes a +3 Da shift (e.g., 1x13C + 2x2H). Adjust based on Certificate of Analysis. **Note: Product ion must be optimized. If the label is on the fragment retained, the product ion will also shift.

Workflow Visualization



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Figure 2: End-to-end workflow for targeted fructose quantification. The critical control point is the HILIC separation to resolve the glucose/fructose isomers before MS detection.

Troubleshooting & Validation Criteria

- Isomer Separation:
 - Pass: Baseline resolution ($R_s > 1.5$) between Glucose (elutes first on Amide) and Fructose.
 - Fail: Co-elution. Action: Decrease initial water content or lower column temperature.
- Linearity:
 - Calibration curve (0.5 – 500 μM) must show

using

weighting.
- IS Response:
 - The Coefficient of Variation (CV) of the **D-Fructose-13C,d2** peak area across all samples should be $< 15\%$. A higher CV indicates inconsistent extraction or matrix suppression.

References

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